

In-Depth Technical Guide: Physical Properties of 3-Bromo-4-methoxybenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 3-Bromo-4-methoxybenzenesulfonyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-Bromo-4-methoxybenzenesulfonyl chloride**, a key intermediate in various chemical syntheses. The information is presented to be a valuable resource for professionals in research and development.

Core Physical and Chemical Data

3-Bromo-4-methoxybenzenesulfonyl chloride is a solid organic compound. Key identifying information and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrClO ₃ S	[1]
Molecular Weight	285.54 g/mol	[1]
CAS Number	23094-96-4	[1]
Appearance	Solid	
Melting Point	83-88 °C	[2]
Boiling Point	366.0 ± 27.0 °C (Predicted)	[2]
Density	1.717 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Soluble in chloroform and dichloromethane. [3] [4] Inferences from its chemical structure and general characteristics of sulfonyl chlorides suggest solubility in other polar organic solvents and limited solubility in non-polar solvents. [5]	-

Chemical Structure

The molecular structure of **3-Bromo-4-methoxybenzenesulfonyl chloride** is fundamental to understanding its reactivity and physical properties.

Caption: Chemical structure of **3-Bromo-4-methoxybenzenesulfonyl chloride**.

Experimental Protocols

While specific, detailed experimental protocols for the determination of the physical properties of **3-Bromo-4-methoxybenzenesulfonyl chloride** are not readily available in published literature, standard organic chemistry laboratory procedures are applicable.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined with a high degree of accuracy using the capillary method.

- Sample Preparation: A small amount of the crystalline **3-Bromo-4-methoxybenzenesulfonyl chloride** is finely powdered. The open end of a capillary tube is pressed into the powder, and the tube is tapped to pack the solid into the sealed end.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is placed in a melting point apparatus (such as a Thiele tube or a digital melting point apparatus) containing a heat-transfer fluid (e.g., mineral oil).[6]
- Heating and Observation: The apparatus is heated slowly and steadily, at a rate of approximately 1-2°C per minute as the expected melting point is approached.[6] The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.[6]

Boiling Point Determination (Since the compound is a solid at room temperature, this would apply to its molten state under vacuum to prevent decomposition)

Given the high predicted boiling point, distillation would likely be performed under reduced pressure to prevent decomposition.

- Apparatus: A small-scale distillation apparatus is assembled. A small quantity of the compound is placed in the distillation flask.
- Procedure: The apparatus is slowly heated in a suitable bath. The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed. The pressure at which the distillation is conducted must also be recorded.

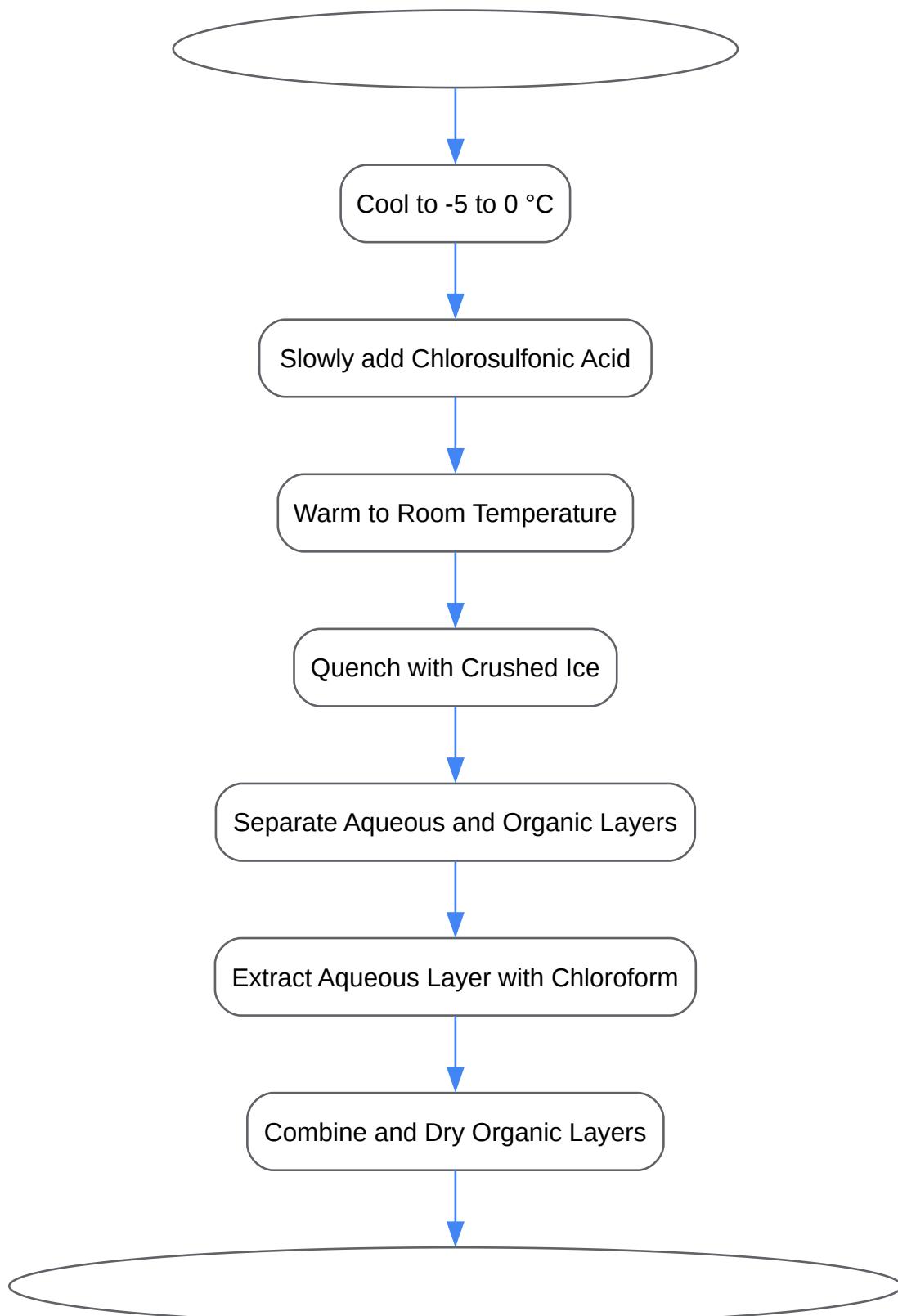
Density Determination of a Solid (Volume Displacement Method)

- Mass Measurement: The mass of a sample of **3-Bromo-4-methoxybenzenesulfonyl chloride** is accurately measured using an analytical balance.[7]

- Volume Measurement: A graduated cylinder is partially filled with a liquid in which the compound is insoluble (e.g., water, if it does not react). The initial volume of the liquid is recorded. The weighed solid is then carefully added to the graduated cylinder, and the new volume is recorded. The difference between the two volumes represents the volume of the solid.[7]
- Calculation: The density is calculated by dividing the mass of the solid by its determined volume.[7]

Synthesis Workflow

3-Bromo-4-methoxybenzenesulfonyl chloride is synthesized from 2-bromoanisole. The general workflow for this synthesis is outlined below.[3][4]

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Caption: Synthesis workflow of **3-Bromo-4-methoxybenzenesulfonyl chloride**.

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